

proper handling and storage of 1,2-Bis(4-bromophenyl)hydrazine

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Compound of Interest

Compound Name: 1,2-Bis(4-bromophenyl)hydrazine

Cat. No.: B3049190

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Technical Support Center: 1,2-Bis(4-bromophenyl)hydrazine

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and storage of **1,2-Bis(4-bromophenyl)hydrazine** (CAS No. 19717-43-2). The information is compiled from available safety data and supplier recommendations.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1,2-Bis(4-bromophenyl)hydrazine**?

A1: Proper storage is crucial to maintain the stability and integrity of **1,2-Bis(4-bromophenyl)hydrazine**. It is recommended to store the compound in a dark place, under an inert atmosphere, and at a temperature of 2-8°C.^[1] Some suppliers also recommend cold-chain transportation to ensure the compound's stability upon arrival.^[1]

Q2: The compound has changed color. Is it still usable?

A2: A change in color can indicate degradation of the compound. This may be caused by exposure to light, oxygen, or temperatures outside the recommended range. If you observe a color change, it is advisable to assess the purity of the compound before proceeding with your experiment. Proper storage from the moment of receipt is the best way to prevent degradation.

Q3: What personal protective equipment (PPE) should be worn when handling **1,2-Bis(4-bromophenyl)hydrazine**?

A3: While a specific Safety Data Sheet (SDS) with detailed handling procedures for this compound is not readily available, standard laboratory safety protocols for handling potentially hazardous chemicals should be strictly followed. This includes, at a minimum:

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Ventilation:** Handle the compound in a well-ventilated area or a fume hood.

Q4: How should I handle the compound to minimize exposure and contamination?

A4: Handle **1,2-Bis(4-bromophenyl)hydrazine** in a designated area, away from ignition sources. Minimize the generation of dust. Keep the container tightly sealed when not in use. After handling, wash hands thoroughly.

Q5: What should I do in case of a spill?

A5: In the event of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. The area of the spill should then be cleaned with an appropriate solvent and washed thoroughly. For larger spills, or if you are unsure how to proceed, evacuate the area and consult your institution's environmental health and safety (EHS) department.

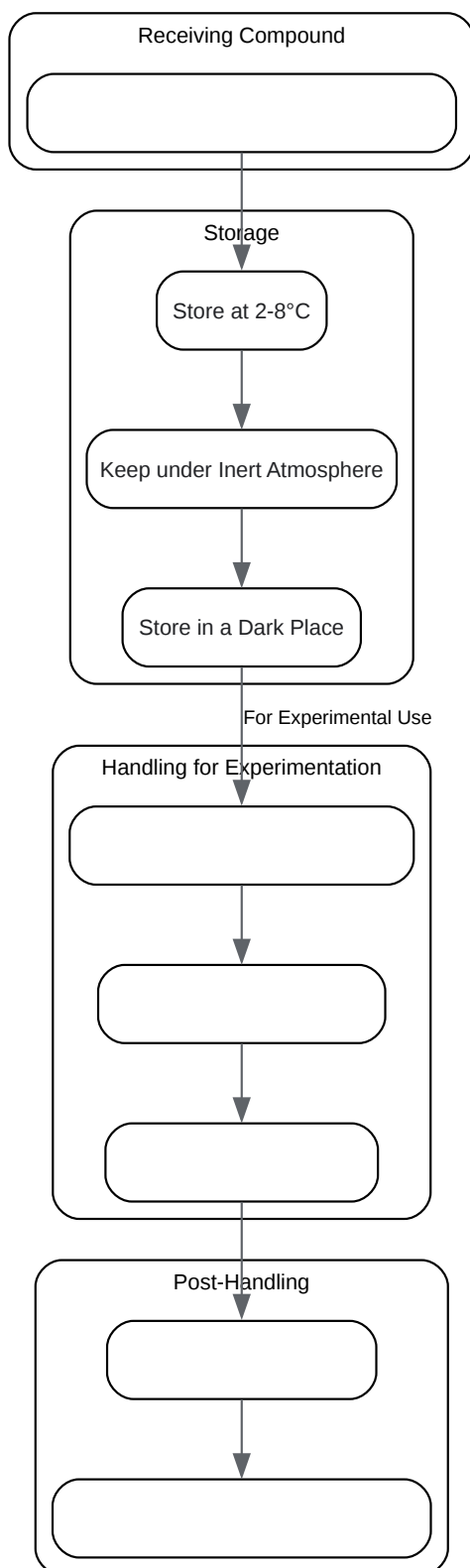
Troubleshooting Guide

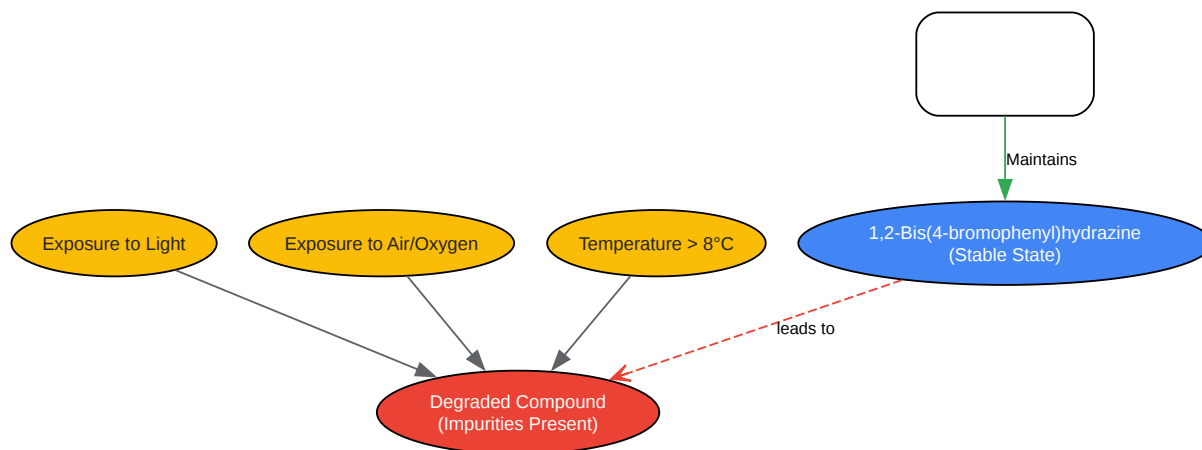
Issue	Potential Cause	Recommended Action
Unexpected experimental results or low yield	Compound degradation due to improper storage.	Verify that the compound has been consistently stored at 2-8°C, in the dark, and under an inert atmosphere. If storage conditions were not optimal, consider using a fresh batch of the compound.
Inconsistent solubility	Presence of impurities from degradation.	Ensure the solvent is appropriate for 1,2-Bis(4-bromophenyl)hydrazine. If the compound has been stored correctly and solubility issues persist, it may be a sign of degradation.
Visible changes in the solid (e.g., clumping, discoloration)	Exposure to moisture or air.	Always handle the compound under an inert atmosphere if possible and ensure the storage container is airtight. Do not use if significant changes in appearance are observed.

Physical and Chemical Properties

Property	Value
CAS Number	19717-43-2
Molecular Formula	C ₁₂ H ₁₀ Br ₂ N ₂
Molecular Weight	342.03 g/mol [1]
Appearance	Solid
Melting Point	123.4-125.1 °C
Boiling Point (Predicted)	319.8 ± 42.0 °C

Experimental Workflow: Handling and Storage





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References

- 1. 19717-43-2|1,2-Bis(4-bromophenyl)hydrazine|BLD Pharm [bldpharm.com]
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